

eravacycline solubility issues DMSO aqueous solution

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Compound Focus: Eravacycline dihydrochloride

CAS No.: 1334714-66-7

Cat. No.: S006814

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Eravacycline Solubility Data

Property	Value / Description	Conditions / Notes	Source
Solubility in DMSO	2 mg/mL (clear)	For the hydrochloride salt; white to beige powder.	[1]
Molecular Weight	558.56 g/mol (base); 635.50 g/mol (dihydrochloride salt)	Formula: C ₂₇ H ₃₁ FN ₄ O ₈ (base); C ₂₇ H ₂₉ D ₄ Cl ₂ FN ₄ O ₈ (deuterated di-HCl).	[2] [3]
Aqueous Solubility	"May dissolve" in water; generally low.	Pre-formulation often required for in vivo studies. See formulation guide below.	[3]
Storage	Powder: -20°C for 3 years; -80°C for 1 year (in solvent).	Store in a sealed environment; protect from moisture.	[3] [4]

Experimental Protocols for Solubility Enhancement

Eravacycline's low aqueous solubility is a common challenge. Here are detailed methodologies for preparing stable solutions for various experimental applications, adapted from supplier recommendations [3].

Protocol 1: Standard Injection Formulation (for IP/IV/IM/SC)

This is a common and versatile method for creating a solution suitable for animal administration.

- **Formulation:** DMSO : Tween 80 : Saline = 10 : 5 : 85 (by volume)
- **Step-by-Step Preparation:**
 - **Prepare DMSO Stock:** Dissolve eravacycline in a small volume of DMSO to create a concentrated stock solution.
 - **Add Tween 80:** To the DMSO stock, add Tween 80. The final ratio should be 50 μ L Tween 80 for every 100 μ L of original DMSO stock. Mix gently.
 - **Dilute with Saline:** Add the required volume of saline (0.9% sodium chloride in ddH₂O). The final ratio is 850 μ L saline for every 100 μ L of original DMSO stock. Mix thoroughly to obtain a clear solution.
- **Example:** To prepare 1 mL of a 2.5 mg/mL working solution from a 25 mg/mL DMSO stock, take 100 μ L of the DMSO stock, add 50 μ L Tween 80, and then 850 μ L saline. Mix well.

Protocol 2: Alternative Injection Formulation (for higher solubility needs)

This formulation uses PEG300 and can be useful for compounds that are more soluble in it.

- **Formulation:** DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45 (by volume)
- **Step-by-Step Preparation:**
 - **Prepare DMSO Stock:** Create a concentrated stock in DMSO.
 - **Mix with PEG300:** Add the DMSO stock to PEG300. The ratio is 400 μ L PEG300 for every 100 μ L DMSO stock. Mix.
 - **Add Excipients:** Add Tween 80 (50 μ L per 100 μ L DMSO stock) and mix. Finally, add saline (450 μ L per 100 μ L DMSO stock) and mix until clear.

Protocol 3: Oral Administration Formulation

For studies requiring oral gavage in animal models.

- **Formulation:** Suspend in 0.5% CMC-Na (Carboxymethylcellulose sodium)
- **Step-by-Step Preparation:**
 - **Prepare 0.5% CMC-Na Vehicle:** Dissolve 0.5 grams of CMC-Na in 100 mL of purified water (ddH₂O) under constant stirring to form a clear, viscous solution.

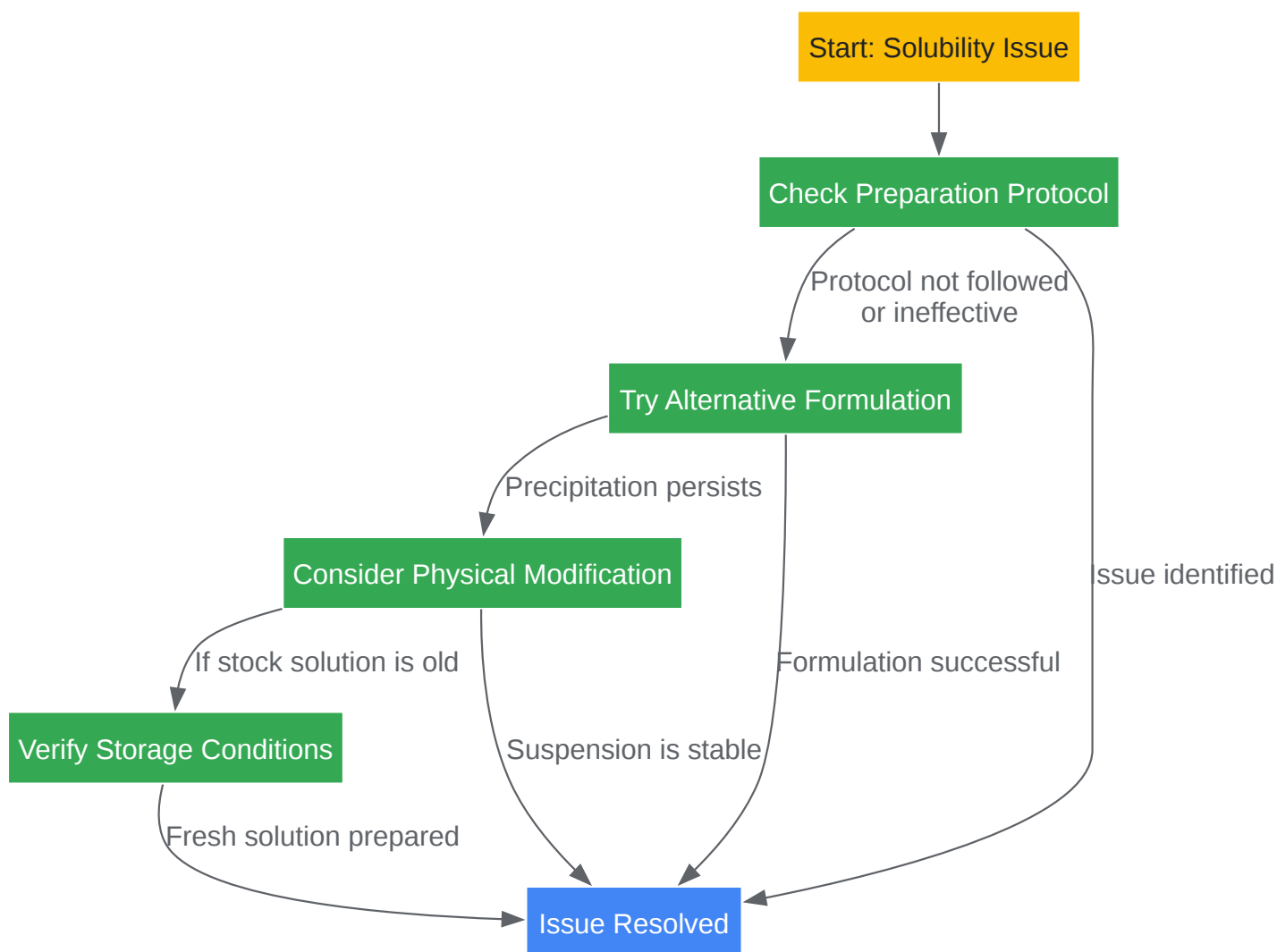
- **Create Suspension:** Add the required mass of eravacycline powder to the vehicle. For example, add 250 mg of eravacycline to 100 mL of 0.5% CMC-Na to make a 2.5 mg/mL suspension.
- **Mix Thoroughly:** Stir or vortex vigorously to ensure a uniform suspension immediately before administration.

Troubleshooting Common Solubility Issues

Here are answers to frequently asked questions regarding eravacycline handling.

- **Q1: My eravacycline solution in the final aqueous buffer is cloudy or has precipitates. What should I do?**
 - **A:** This indicates the compound has precipitated out of solution. First, ensure you are following the sequential preparation method, adding the organic stock (DMSO) to surfactants (Tween 80) before final dilution with the aqueous buffer (saline). Gentle mixing, rather than vigorous shaking, can prevent foaming and denaturation. If precipitation persists, consider using a smaller percentage of DMSO in the final formulation or exploring one of the alternative formulations listed above that use co-solvents like PEG300.
- **Q2: How stable are my prepared eravacycline solutions, and how should I store them?**
 - **A:** For short-term stability, reconstituted and diluted solutions are typically stable for the duration of an experiment if handled correctly. For long-term storage, it is recommended to store the powder at -20°C for 3 years. Once dissolved in a solvent like DMSO, prepare aliquots and store them at -80°C for up to 6 months to avoid repeated freeze-thaw cycles, which can degrade the compound. Always protect the powder and solutions from light and moisture [3].
- **Q3: Are there any specific handling precautions for eravacycline due to its tetracycline class?**
 - **A:** Yes. While your focus is on research, be aware that tetracycline-class antibiotics, including eravacycline, are known to cause permanent tooth discoloration and reversible bone growth inhibition if administered during development. Standard laboratory safety procedures, including the use of personal protective equipment (PPE) like gloves and lab coats, are essential when handling the compound [5].

The workflow below can help you systematically address solubility problems during your experiments.



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References

1. hydrochloride 98% (HPLC) | Sigma-Aldrich Eravacycline [sigmaaldrich.com]
2. Eravacycline: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. -d4 dihydrochloride | Isotope-Labeled... | Invivochem Eravacycline [invivochem.com]
4. | Antibacterial | TargetMol Eravacycline [targetmol.com]
5. Eravacycline Monograph for Professionals [drugs.com]

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